

# 2-Amino-5-nitropyrimidine: Structural Properties and Synthetic Utility

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## Compound of Interest

Compound Name: 2-Nitropyrimidin-5-amine

CAS No.: 123770-64-9

Cat. No.: B568180

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## Correcting the Isomer: A Guide to the Stable "Push-Pull" Pyrimidine Scaffold

### Executive Summary & Structural Distinction

In the context of heterocyclic chemistry and drug development, the nomenclature "**2-Nitropyrimidin-5-amine**" refers to a specific arrangement of substituents on the pyrimidine ring. However, strict chemical stability rules dictate that the isomer 2-Amino-5-nitropyrimidine (CAS 3075-84-1) is the predominant, stable, and industrially relevant species.

This guide focuses on 2-Amino-5-nitropyrimidine, the standard intermediate for kinase inhibitors and antifolates. It also provides a mechanistic critique of the theoretical "2-nitro-5-amino" isomer to satisfy the structural inquiry.

### The "Forbidden" Position: Why 2-Nitro-5-aminopyrimidine is Rare

The pyrimidine ring is electron-deficient ( $\pi$ -deficient). The 2, 4, and 6 positions are naturally electrophilic.

- **2-Amino-5-nitropyrimidine (Stable):** The amino group at C2 acts as a strong Electron Donating Group (EDG), pushing electron density into the ring (via resonance) and stabilizing the nitrogen-rich core. The nitro group at C5 acts as an electron sink, creating a stable "push-pull" electronic system.
- **2-Nitro-5-aminopyrimidine (Unstable/Reactive):** Placing a nitro group (strong Electron Withdrawing Group, EWG) at the already electron-deficient C2 position creates a "super-electrophilic" center. This C2 carbon becomes highly susceptible to nucleophilic attack (even by water or the molecule's own amine), leading to rapid displacement of the nitro group or ring degradation.

## Physicochemical Properties (2-Amino-5-nitropyrimidine)

The following data characterizes the stable isomer used in pharmaceutical manufacturing.

| Property          | Value / Description                               | Context                                   |
|-------------------|---------------------------------------------------|-------------------------------------------|
| IUPAC Name        | 5-Nitro-2-pyrimidinamine                          | Standard nomenclature                     |
| CAS Number        | 3075-84-1                                         | Primary identifier                        |
| Molecular Formula |                                                   | High nitrogen content                     |
| Molecular Weight  | 140.10 g/mol                                      | Fragment-like scaffold                    |
| Appearance        | Yellow to greenish-yellow crystalline powder      | Typical of nitro-aromatics                |
| Melting Point     | 207–209 °C                                        | Indicates strong intermolecular H-bonding |
| pKa (Calculated)  | ~2.5 (protonation at ring N)                      | Weakly basic due to nitro deactivation    |
| Solubility        | DMSO, DMF (High); Water (Low); Ethanol (Moderate) | Polar aprotic solvents preferred          |

## Synthetic Methodology

The synthesis of 2-Amino-5-nitropyrimidine is a classic example of Electrophilic Aromatic Substitution (EAS) on a deactivated heteroaromatic ring.

## Protocol: Nitration of 2-Aminopyrimidine

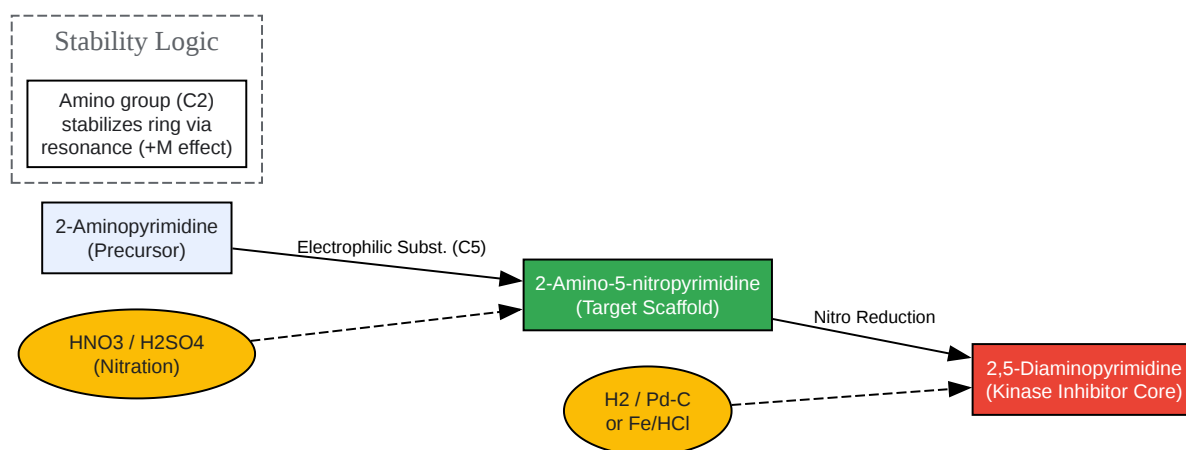
Principle: The amino group at C2 activates the C5 position (para-like orientation) sufficiently to allow nitration, despite the ring's inherent electron deficiency.

Step-by-Step Workflow:

- Reagents: 2-Aminopyrimidine (Start Material), Sulfuric Acid ( , solvent/catalyst), Fuming Nitric Acid ( , nitrating agent).
- Dissolution: Dissolve 2-aminopyrimidine in concentrated at 0–5 °C. Control: Maintain low temp to prevent exotherms.
- Nitration: Add fuming dropwise. The temperature must not exceed 10 °C during addition.
- Reaction: Allow to warm to ambient temperature (20–25 °C) and stir for 2–4 hours.
- Quench: Pour the reaction mixture over crushed ice. The product precipitates as a yellow solid.
- Purification: Neutralize with to pH ~6–7, filter, wash with cold water, and recrystallize from ethanol.

## Visualization: Synthesis & Reduction Pathway

The following diagram illustrates the synthesis of the nitro-compound and its subsequent reduction to the di-amine (a key drug precursor).



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Caption: Synthetic route from 2-aminopyrimidine to 2,5-diaminopyrimidine via the stable nitro intermediate.

## Reactivity Profile & Applications

The chemical behavior of 2-Amino-5-nitropyrimidine is defined by the competition between the electron-withdrawing nitro group and the electron-donating amino group.

### A. Reduction (The Primary Application)

The most critical reaction is the reduction of the nitro group to an amine, yielding 2,5-diaminopyrimidine.

- Method: Catalytic hydrogenation ( , Pd/C) or chemical reduction (Fe/HCl, ).
- Utility: The resulting diamine is a "privileged scaffold" in medicinal chemistry, serving as the core for CDK (Cyclin-dependent kinase) and JAK (Janus kinase) inhibitors. The C2 and C5 amines provide orthogonal handles for derivatization.

## B. Nucleophilic Displacement (Activation Required)

The 2-amino group is generally unreactive toward displacement due to resonance stabilization. However, it can be converted to a better leaving group via diazotization (Sandmeyer-type chemistry), though this is unstable on pyrimidines.

- Alternative: To functionalize C2, chemists often start with 2-chloro-5-nitropyrimidine (synthesized separately) and perform

with various amines.

## C. Ring Electrophilicity

The presence of the nitro group makes the C4/C6 positions slightly more susceptible to nucleophilic attack compared to the non-nitrated parent, but the C2-amino group mitigates this.

## Drug Development Context

2-Amino-5-nitropyrimidine derivatives are ubiquitous in oncology research.

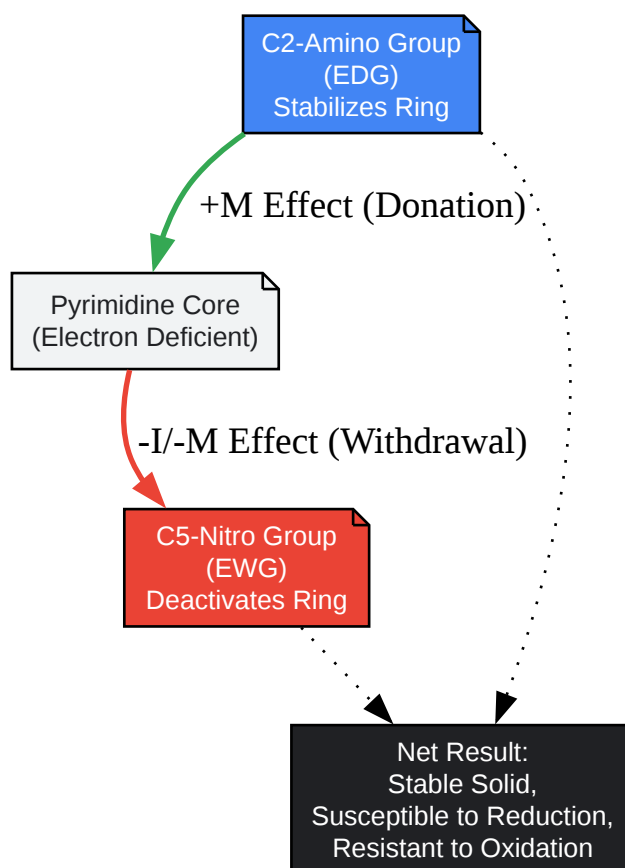
## Mechanism of Action (Scaffold Level)

In kinase inhibitors, the pyrimidine ring often acts as the "hinge binder."

- Hinge Region Binding: The pyrimidine nitrogens (N1 or N3) and the exocyclic amine (at C2) form hydrogen bonds with the ATP-binding pocket of the kinase.
- Vector Extension: The substituent at C5 (derived from the nitro group) projects into the solvent-exposed region or the hydrophobic back-pocket, determining selectivity.

## Visualization: Electronic "Push-Pull" Map

This diagram details the electronic distribution that dictates the molecule's reactivity and binding properties.



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Caption: Electronic push-pull system: C2-Amino donation counteracts C5-Nitro withdrawal, ensuring stability.

## Safety & Handling (SDS Summary)

While stable, 2-Amino-5-nitropyrimidine requires standard chemical hygiene.

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Signal Word: Warning.
- P-Statements:
  - P261: Avoid breathing dust/fume.
  - P280: Wear protective gloves/eye protection.

- **Stability:** Stable under normal temperatures. Incompatible with strong oxidizing agents and strong acids.
- **Decomposition:** Emits toxic fumes of carbon oxides and nitrogen oxides ( ) under fire conditions.

## References

- PubChem. (2024). Compound Summary: 2-Amino-5-nitropyrimidine. National Library of Medicine. Retrieved from [\[Link\]](#)
- Bartholomew, D. (2000). Pyrimidines. In: Heterocyclic Chemistry. This standard text details the nitration patterns of aminopyrimidines. (Textbook Reference).
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